

Application Notes and Protocols for Foliar Spray of Trifloxystrobin

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Compound of Interest

Compound Name: Trifloxystrobin

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These notes provide a comprehensive overview of the application techniques for **Trifloxystrobin**, a broad-spectrum strobilurin fungicide. Proper application is critical to maximize its efficacy in controlling a wide range of fungal diseases. **Trifloxystrobin**'s unique mesostemic activity, which includes strong affinity for plant surfaces, translaminar movement, and vapor phase redistribution, ensures comprehensive protection when applied correctly.[1]

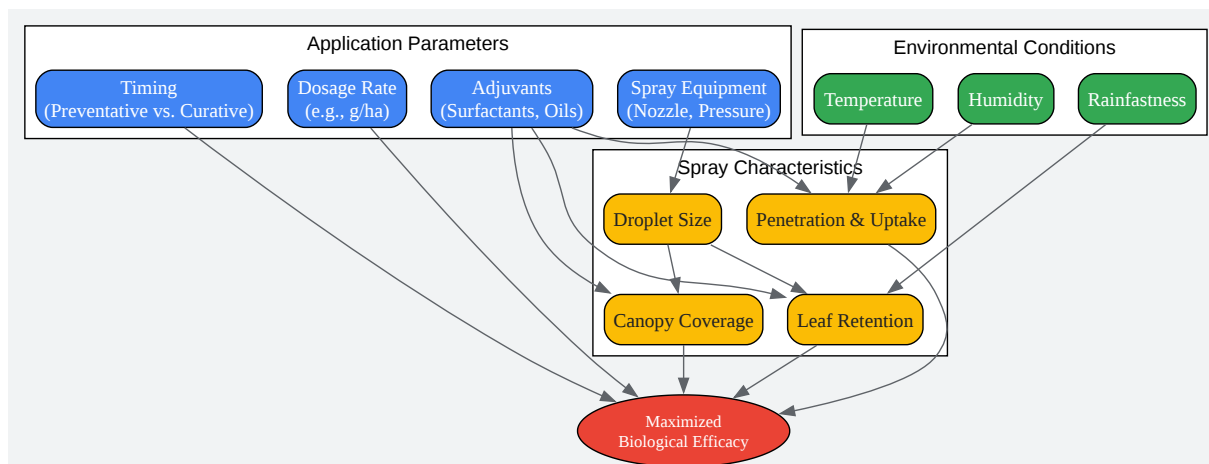
Mechanism of Action

Trifloxystrobin is a Quinone outside Inhibitor (QoI) fungicide.[2] Its primary mode of action is the inhibition of mitochondrial respiration in fungi by binding to the Qo site of the cytochrome bc1 complex (Complex III) in the electron transport chain.[2][3] This binding action blocks electron transfer, which disrupts the production of adenosine triphosphate (ATP), the main energy source for cellular processes.[2][4] The disruption of energy production effectively halts fungal spore germination and mycelial growth.[1][4]

Caption: **Trifloxystrobin**'s mechanism of action in the fungal mitochondrial ETC.

Factors Influencing Foliar Application Efficacy

The effectiveness of a **Trifloxystrobin** foliar spray is dependent on a range of interconnected factors. Optimizing these parameters is essential for achieving desired disease control. Key considerations include application timing, dosage, spray coverage, and the use of adjuvants.



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Caption: Key factors influencing the efficacy of foliar fungicide applications.

- **Application Timing:** For optimal efficacy, **Trifloxystrobin** is often recommended as a preventative treatment or at the first sign of disease.[2] Application at critical crop growth stages, such as the flag leaf stage in cereals, is crucial for protecting yield potential.[1]
- **Dosage Rates:** Recommended application rates typically range from 100 to 200 grams per hectare, depending on the crop and disease severity.[5] It is crucial to adhere to label recommendations to ensure effectiveness and manage resistance.[2]
- **Spray Coverage:** Thorough and uniform spray coverage is essential for contact fungicides and those with mesostemic properties like **Trifloxystrobin**. [1][4] Application methods, whether dilute or concentrate spraying, should ensure the product reaches the target areas of the plant.[3]

- **Adjuvants:** The addition of adjuvants, such as surfactants or oils, can significantly enhance performance.^[6] Adjuvants improve the spray solution's properties by reducing surface tension for better spreading, increasing adhesion to the leaf surface, and enhancing penetration through the plant cuticle.^{[6][7]}
- **Environmental Conditions:** Factors like temperature, humidity, and rainfall can impact efficacy. **Trifloxystrobin**'s mesostemic nature provides good rainfastness shortly after application.^[1]

Quantitative Efficacy Data

The efficacy of **Trifloxystrobin**, alone or in combination, has been quantified in various studies. The following tables summarize key performance data.

Table 1: Efficacy of **Trifloxystrobin** against *Sclerotinia sclerotiorum* on Oilseed Rape

Concentration (µg/mL)	Efficacy Type	Efficacy (%)
5	Preventive	71.4
15	Preventive	96.5
45	Preventive	100.0
5	Curative	40.6
15	Curative	48.7
45	Curative	73.4

Data sourced from a study on potted oilseed rape plants.^[8]

Table 2: Impact of **Trifloxystrobin** on Disease Control and Yield in Wheat

Target Diseases	Parameter	Result
Rusts, Powdery Mildew	Disease Incidence Reduction	>70%
Rusts, Powdery Mildew	Average Yield Increase	8-12%

Data from field trials where **Trifloxystrobin** was applied at the flag leaf stage.[1]

Table 3: Efficacy of **Trifloxystrobin** + Tebuconazole against Rice Sheath Blight

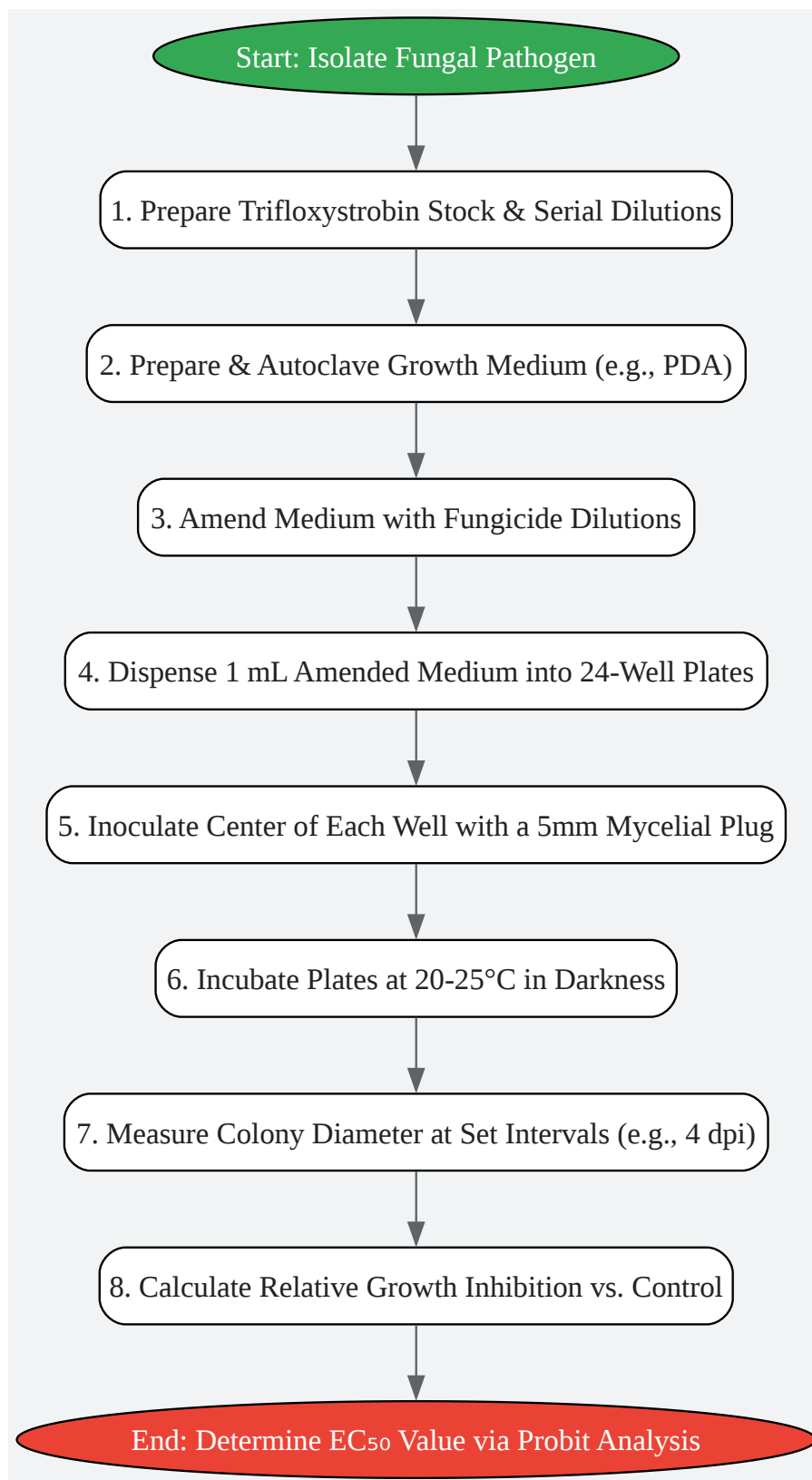
Treatment	Dose (g/ha)	Disease Incidence (%)	Grain Yield (kg/ha)
Tebuconazole + Trifloxystrobin	250	25.10	5010
Tebuconazole + Trifloxystrobin	300	21.37	5120
Tebuconazole + Trifloxystrobin	400	17.63	5280
Untreated Control	-	79.57	3940

Data from a field study assessing a combination fungicide formulation.[9]

Experimental Protocols

Detailed and standardized protocols are necessary to evaluate the efficacy of fungicide applications accurately.

This protocol outlines a method for determining the half-maximal effective concentration (EC₅₀) of **Trifloxystrobin** against a target fungal pathogen using a multiwell plate assay.



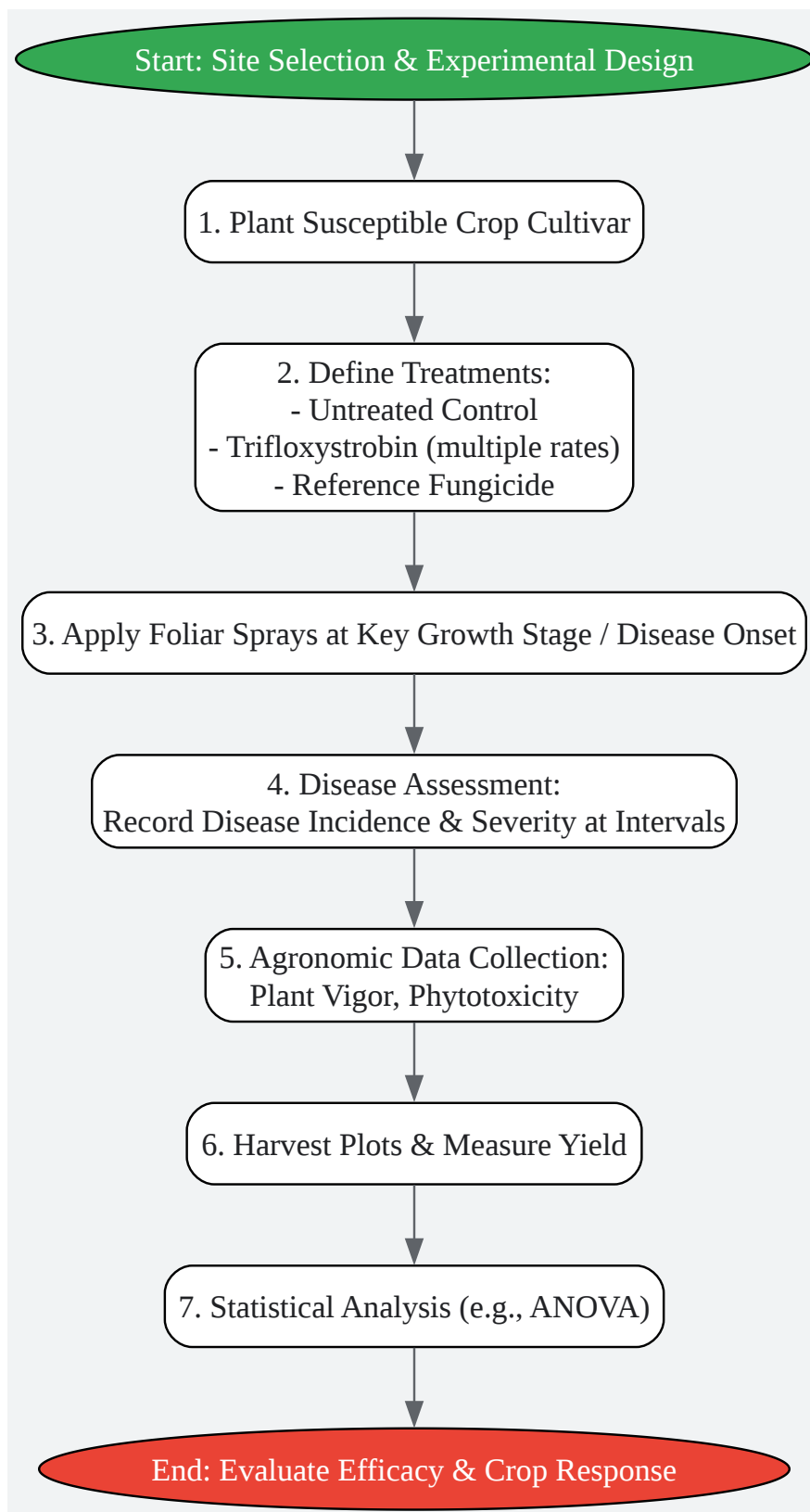
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Caption: Workflow for determining the in vitro EC₅₀ value of **Trifloxystrobin**.

Methodology:

- **Fungicide Preparation:** Prepare a stock solution of technical grade **Trifloxystrobin** in an appropriate solvent (e.g., acetone). Perform serial dilutions to obtain a range of test concentrations.[\[10\]](#)
- **Media Preparation:** Prepare a suitable growth medium, such as Potato Dextrose Agar (PDA). Autoclave the medium and cool it to approximately 50-55°C.
- **Amending Media:** Add the **Trifloxystrobin** dilutions to the molten agar to achieve the desired final concentrations. Also, prepare a control medium with the solvent alone.
- **Plating:** Dispense the amended and control media into sterile 24-well or 96-well microtiter plates.[\[11\]](#) Allow the media to solidify.
- **Inoculation:** Place a small mycelial plug (e.g., 5 mm diameter) from an actively growing culture of the target fungus onto the center of the agar in each well.[\[11\]](#)
- **Incubation:** Seal the plates and incubate them under controlled conditions (e.g., 20°C, darkness) until the fungal growth in the control wells is substantial.[\[11\]](#)
- **Data Collection:** Measure the diameter of the fungal colonies in two perpendicular directions for each well.
- **Analysis:** Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. Determine the EC₅₀ value by performing a probit analysis of the dose-response data.[\[10\]](#)

This protocol provides a framework for conducting field trials to evaluate the efficacy of **Trifloxystrobin** foliar sprays under real-world agricultural conditions.



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Caption: General workflow for a field trial evaluating **Trifloxystrobin** efficacy.

Methodology:

- **Experimental Design:** Select a site with a history of the target disease. Use a randomized complete block design (RCBD) with at least three or four replications for each treatment.[9]
- **Treatments:** Include an untreated control, **Trifloxystrobin** at proposed label rates (and potentially rates above and below), and a widely used reference fungicide for comparison. [12]
- **Crop Management:** Grow a susceptible cultivar of the target crop using standard agronomic practices for the region.[12]
- **Application:** Calibrate spray equipment (e.g., backpack or tractor-mounted sprayer) to deliver a precise volume per unit area. Apply treatments at the specified crop growth stage or upon initial observation of disease symptoms.[13] Record environmental conditions during application.
- **Disease Assessment:** Evaluate disease incidence (percentage of infected plants) and severity (area of plant tissue affected) at regular intervals post-application using standardized rating scales.[9]
- **Agronomic and Yield Data:** Monitor plots for any signs of phytotoxicity. At the end of the season, harvest the plots individually and measure the marketable yield and relevant quality parameters.[12][13]
- **Statistical Analysis:** Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences in disease control and yield among the treatments.[10]

Resistance Management

To ensure the long-term efficacy of **Trifloxystrobin**, it is critical to implement a resistance management strategy. As a Group 11 (QoI) fungicide, it should be used in rotation or as a tank-mix with fungicides from different Fungicide Resistance Action Committee (FRAC) groups.[2] Avoid consecutive applications of QoI fungicides and always adhere to the recommended application rates and frequencies specified on the product label.[2]

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